

NMR Characterization of H-His(Trt)-Otbu HCl: A Comparative Analytical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *H-His(Trt)-Otbu HCl*

CAS No.: 218938-68-2

Cat. No.: B1466405

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Executive Summary & Strategic Context

H-His(Trt)-Otbu HCl (Histidine trityl-protected tert-butyl ester hydrochloride) is a critical building block in convergent peptide synthesis and Liquid Phase Peptide Synthesis (LPPS). Its structural integrity is paramount because the Trityl (Trt) group on the imidazole ring suppresses racemization—a notorious issue with Histidine—while the tert-butyl (Otbu) ester provides acid-labile C-terminal protection orthogonal to base-labile groups (like Fmoc).

This guide provides a rigorous NMR characterization framework. Unlike standard Certificates of Analysis (CoA) which merely list peaks, this document focuses on comparative discrimination: how to use NMR to definitively distinguish the target product from its closest structural analogs and process impurities (e.g., Methyl esters, free acids, or detritylated species).

Why NMR? The "Fingerprint" Advantage

While HPLC confirms purity, only NMR validates the regiochemistry of the trityl protection (N

vs N

) and the integrity of the acid-labile ester in the presence of the hydrochloride salt.

Comparative Analysis: Target vs. Alternatives

In process chemistry, the "alternatives" are often the starting materials or side-reaction products. The table below outlines how to distinguish **H-His(Trt)-Otbu HCl** from its functional analogs using specific NMR markers.

Table 1: NMR Discrimination Markers (500 MHz, DMSO-d

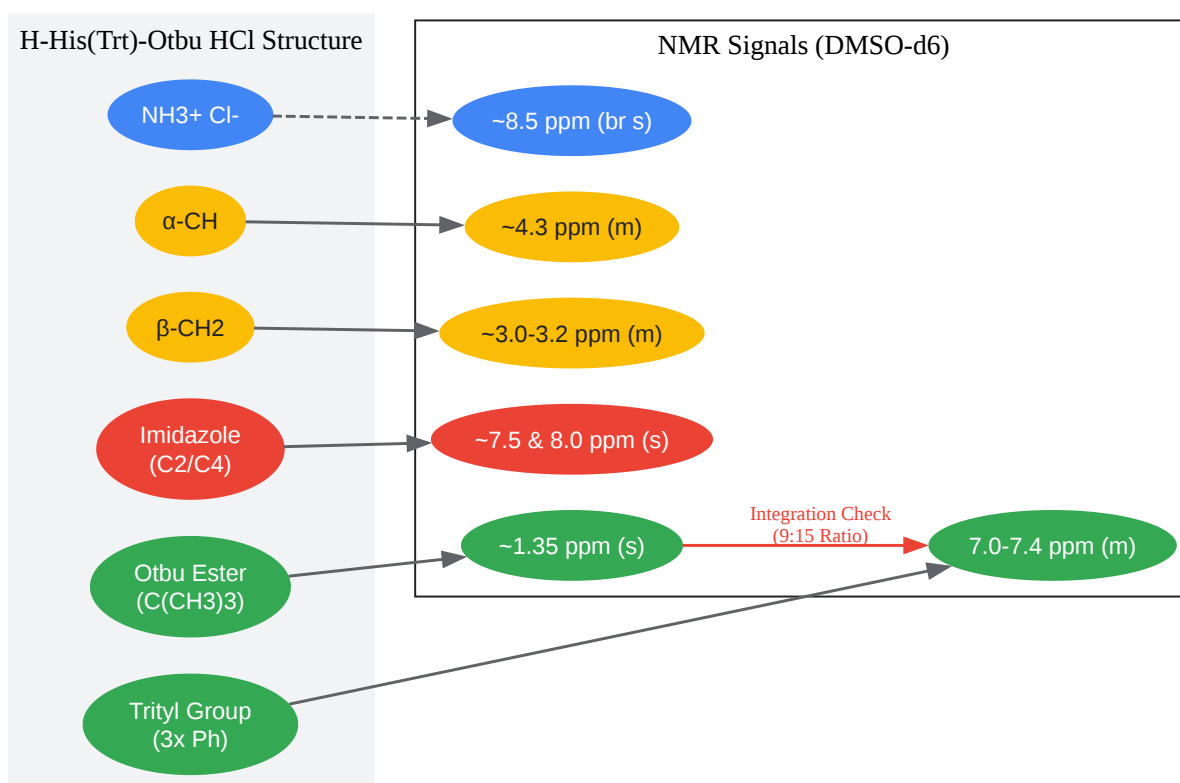
Feature	Target: H-His(Trt)-Otbu HCl	Alternative 1: H-His(Trt)-OMe	Alternative 2: H-His(Trt)-OH	Impurity: H-His-Otbu
C-Terminus	t-Butyl Singlet ~1.35 ppm (9H)	Methyl Singlet ~3.60 ppm (3H)	Missing(Acid proton broad/invisible)	t-Butyl Singlet ~1.35 ppm (9H)
Side Chain	Trityl Aromatics 7.0–7.4 ppm (15H, m)	Trityl Aromatics 7.0–7.4 ppm (15H, m)	Trityl Aromatics 7.0–7.4 ppm (15H, m)	Missing(Only Imidazole protons remain)
Amine Salt	Ammonium Broad ~8.5 ppm (3H)	Ammonium Broad ~8.5 ppm (3H)	Ammonium/Zwitterion Shift varies by pH	Ammonium Broad ~8.5 ppm (3H)
Performance Note	Superior: Acid-labile deprotection avoids saponification-induced racemization.[1] [2]	Inferior: Requires basic hydrolysis (LiOH), high risk of racemization.	Precursor: Requires activation; poor solubility in organic solvents.	Degradant: Loss of Trt leads to N-alkylation side reactions.

“

Senior Scientist Insight: The most critical check is the integration ratio between the t-Butyl signal (9H) and the Trityl aromatics (15H). A ratio deviation here indicates either loss of the protecting group (acid sensitivity) or incomplete esterification.

Structural Visualization & Assignment Logic

The following diagram illustrates the connectivity and the specific NMR correlations used to validate the structure.



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Caption: Structural connectivity mapped to expected NMR signals. The red arrow indicates the critical stoichiometric check between the two protecting groups.

Experimental Protocol: Self-Validating NMR Workflow

This protocol is designed to be self-validating. If the internal standard (TMS) or the solvent residual peak does not align, the salt formation or water content may be interfering with the shift values.

A. Sample Preparation[3][4][5][6]

- Solvent: DMSO-d
(99.9% D) + 0.03% TMS (v/v).
 - Why? The HCl salt is insoluble in CDCl₃.
DMSO disrupts the ionic lattice and prevents aggregation.
- Concentration: 10–15 mg in 0.6 mL solvent.
 - Caution: Higher concentrations may cause viscosity broadening; lower concentrations risk losing the small imidazole C-H signals in the baseline.
- Vessel: High-precision 5mm NMR tube (e.g., Wilmad 507-PP).

B. Instrument Parameters (Standard 400/500 MHz)

- Pulse Sequence: zg30 (30° pulse angle) to allow faster relaxation.
- Relaxation Delay (D1): 2.0 seconds (Minimum).
 - Scientific Rationale: The t-Butyl protons (methyls) have long T₁ relaxation times. A short D1 will suppress the t-Butyl integration, leading to a false calculation of "low ester content."

- Scans (NS): 16–32 scans (Sufficient for ^1H); 1024+ scans for ^{13}C .
- Temperature: 298 K (25°C).

C. Data Processing & Interpretation[7]

- Referencing: Set the DMSO quintet to 2.50 ppm.
- Integration Strategy:
 - Set the Trityl Region (7.0–7.4 ppm) to exactly 15.00.
 - Validation: The t-Butyl singlet must integrate to 9.0 ± 0.3 .
 - Validation: The
-proton must integrate to 1.0.

D. Detailed Peak Assignment (DMSO-d)

Shift (ppm)	Multiplicity	Integral	Assignment	Notes
8.40 – 8.70	Broad Singlet	3H		Exchangeable with D ₂ O. Broadening confirms Salt form.
7.30 – 7.45	Multiplet	9H	Trityl (meta/para)	Overlaps with Imidazole C2-H in some pH conditions.
7.05 – 7.15	Multiplet	6H	Trityl (ortho)	Distinct "roofing" effect often seen.
7.50 / 8.00	Singlets	1H each	Imidazole C2/C4	Shifts are highly sensitive to concentration and water content.
4.25 – 4.35	Multiplet	1H	-CH	Deshielded by the ammonium group.
3.05 – 3.20	Multiplet	2H	-CH	Diastereotopic splitting is common due to the chiral center.
1.35	Singlet	9H	t-Butyl	Sharp, intense singlet.

Troubleshooting & Common Anomalies

The "Rotamer" Problem

Histidine derivatives often exhibit rotameric broadening or peak doubling in NMR, even at room temperature.

- Observation: The imidazole C-H peaks or the -proton appear split or unusually broad.
- Cause: Steric hindrance from the bulky Trityl group restricts rotation around the bond.
- Solution: Run the NMR at 313 K (40°C). The peaks should coalesce into sharp singlets/multiplets. If they do not, the sample may contain diastereomeric impurities (D-His).

The "Water" Problem

As a Hydrochloride salt, H-His(Trt)-Otbu is hygroscopic.

- Observation: A large broad peak at ~3.3–3.5 ppm.
- Impact: This water peak can overlap with the -protons or the methoxy signal of impurities.
- Mitigation: Use an ampoule of "100%" DMSO-d rather than a stock bottle.

References

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Sources

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- To cite this document: BenchChem. [NMR Characterization of H-His(Trt)-Otbu HCl: A Comparative Analytical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1466405/docs#nmr-characterization-of-h-his-trt-otbu-hcl-a-comparative-analytical-guide>]

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